

LY292728: An In-Depth Selectivity Profile for Drug Development Professionals

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Compound of Interest

Compound Name: LY 292728

Cat. No.: B1675655

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An overview of the potent and selective leukotriene B4 receptor antagonist, LY292728, detailing its binding affinity, functional antagonism, and the methodologies used for its characterization.

Introduction

LY292728 is a potent and selective antagonist of the leukotriene B4 (LTB4) receptor.[1] LTB4 is a powerful lipid mediator involved in a variety of inflammatory responses. By blocking the LTB4 receptor, LY292728 presents a therapeutic potential for managing inflammatory diseases. This technical guide provides a comprehensive selectivity profile of LY292728, including its binding affinity and functional antagonism, alongside detailed experimental protocols for the assays used in its characterization. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Selectivity Profile

LY292728 demonstrates high affinity for the leukotriene B4 receptor, with variations in potency observed across different species. The selectivity of this compound is a critical aspect of its pharmacological profile, indicating a targeted mechanism of action with a potentially favorable safety profile.

Quantitative Data: Binding Affinity

The binding affinity of LY292728 to the LTB4 receptor has been determined through radioligand binding assays. The equilibrium dissociation constant (K_i) serves as a measure of this affinity, with lower values indicating a stronger binding interaction.

Species	Tissue/Cell Type	K_i (nM)
Human	Neutrophils	0.47 ^[1]
Guinea Pig	Lung Membranes	0.04 ^[1]

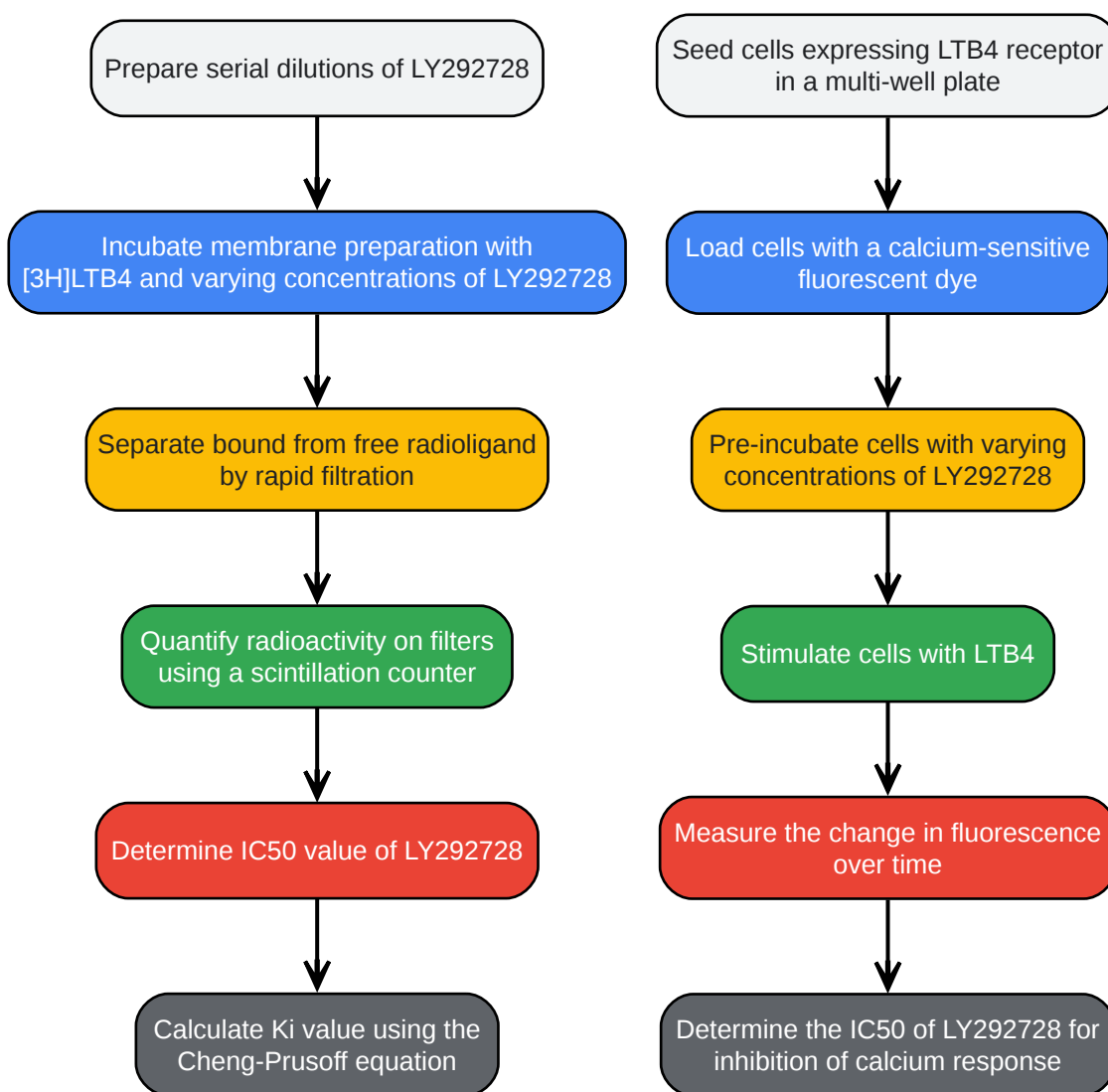
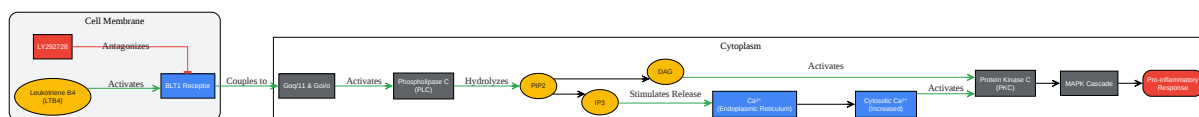
Table 1: Binding Affinity of LY292728 for the Leukotriene B4 Receptor

Signaling Pathways and Functional Antagonism

The leukotriene B4 receptor is a G protein-coupled receptor (GPCR) that primarily signals through the G_i/o and G_q pathways. Activation of these pathways by LTB4 leads to a cascade of intracellular events, including the mobilization of calcium and the activation of various protein kinases, ultimately resulting in a pro-inflammatory response.

LY292728 acts as an antagonist, blocking the binding of LTB4 to its receptor and thereby inhibiting these downstream signaling events. The functional antagonism of LY292728 is typically assessed through cellular assays that measure the inhibition of LTB4-induced responses, such as calcium mobilization.

Leukotriene B4 Receptor Signaling Pathway



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References

- 1. scitcentral.com [scitcentral.com]
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